

Application Notes and Protocols for GW604714X in In-Vitro Experiments

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GW604714X is a potent and highly specific inhibitor of the mitochondrial pyruvate carrier (MPC), a critical transporter located on the inner mitochondrial membrane. The MPC facilitates the transport of pyruvate from the cytosol into the mitochondrial matrix, a key step linking glycolysis to the tricarboxylic acid (TCA) cycle and oxidative phosphorylation. By blocking this transport, **GW604714X** effectively decouples glycolysis from mitochondrial respiration, forcing cells to rely on alternative metabolic pathways. These application notes provide detailed protocols for utilizing **GW604714X** in various in-vitro experimental settings to investigate its effects on cellular metabolism and function.

Mechanism of Action

GW604714X is a thiazolidine derivative that acts as a high-affinity inhibitor of the MPC.[1][2][3] It binds to the carrier, preventing the translocation of pyruvate into the mitochondria. This leads to a decrease in pyruvate-driven respiration and a subsequent shift towards glycolysis for ATP production. While highly specific for the MPC, at concentrations several orders of magnitude higher than its MPC inhibitory constant, **GW604714X** can also inhibit the plasma membrane monocarboxylate transporter 1 (MCT1), which is involved in lactate transport.[1][4]

Quantitative Data Summary



The following tables summarize the key quantitative parameters of **GW604714X** activity from in-vitro studies.

Table 1: Inhibitory Potency of GW604714X

Parameter	Target	System	Value	Reference
Ki	Mitochondrial Pyruvate Carrier (MPC)	Isolated rat heart mitochondria	0.057 ± 0.010 nM	
Ki	Mitochondrial Pyruvate Carrier (MPC)	Isolated rat liver and yeast mitochondria	< 0.1 μΜ	_
Inhibition	L-lactate transport (MCT1)	Rat red blood cells	70% inhibition at 10 μM	

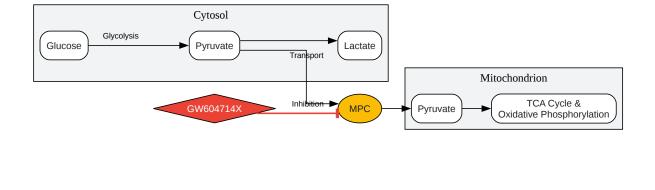
Table 2: MPC Binding Site Concentration in Different Tissues

Tissue	MPC Binding Sites (pmol/mg protein)	Reference
Heart	56.0 ± 0.9	
Kidney	40	_
Liver	26	_
Brain	20	-

Signaling Pathway Diagram

The following diagram illustrates the primary mechanism of action of **GW604714X** in blocking the mitochondrial pyruvate carrier.









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